

An In-depth Technical Guide to Citraconimide

Safety and Handling

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Compound of Interest

Compound Name: Citraconimide

Cat. No.: B094617

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This guide provides comprehensive safety and handling information for **citraconimide**, intended for researchers, scientists, and professionals in drug development. The following sections detail the hazards, protective measures, and emergency procedures necessary for the safe use of this compound.

Hazard Identification and Classification

Citraconimide is classified as a hazardous chemical. It is crucial to understand its potential health effects to ensure safe handling. The primary hazards associated with **citraconimide** are:

- Skin Irritation: Causes skin irritation upon contact[1].
- Eye Irritation: Causes serious eye irritation[1].
- Respiratory Irritation: May cause respiratory tract irritation[1].

Some sources also indicate that related compounds, like citraconic anhydride, can cause severe burns to the skin, eyes, digestive tract, and respiratory tract.[2]. It may also cause allergic skin and respiratory reactions[2].

Physical and Chemical Properties

Understanding the physical and chemical properties of **citraconimide** is essential for safe storage and handling.

Property	Value
Molecular Formula	C ₅ H ₅ NO ₂
Molecular Weight	111.10 g/mol
Appearance	Data not available in search results.
Melting Point	Data not available in search results.
Boiling Point	Data not available in search results.
Solubility	Data not available in search results.

Toxicity Data

Detailed toxicological studies providing specific quantitative data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) for **citraconimide** were not available in the provided search results. However, the hazard classifications indicate that the substance is harmful, and exposure should be minimized.

Safe Handling and Storage

Adherence to proper handling and storage protocols is critical to prevent exposure and ensure laboratory safety.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood, to avoid inhalation of dust or vapors.
- Avoid contact with skin, eyes, and clothing.
- Wash hands thoroughly after handling the compound.
- Do not eat, drink, or smoke in areas where **citraconimide** is handled or stored.
- Remove and wash contaminated clothing before reuse.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials. While specific incompatibilities for **citraconimide** were not listed, related compounds should be kept away from water, moist air, steam, strong oxidizing agents, strong reducing agents, acids, and bases.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **citraconimide** to prevent direct contact and exposure.

PPE Type	Specifications	Rationale
Eye/Face Protection	Tight-sealing safety goggles or a face shield. Must meet ANSI Z87.1 standards.	To protect against splashes and dust that can cause serious eye irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.	To prevent skin contact, which can cause irritation and potential burns.
Respiratory Protection	NIOSH/MSHA approved respirator if ventilation is inadequate or if dust/vapors are generated.	To prevent respiratory tract irritation.
Footwear	Closed-toe shoes.	To protect feet from potential spills.

First Aid Measures

In the event of accidental exposure, immediate and appropriate first aid is crucial.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Wash the affected area with soap and water. Get immediate medical attention if irritation persists.
Inhalation	Move the exposed person to fresh air at once. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, give a cupful of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Procedures

Spill Cleanup:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate personal protective equipment (See Section 5).
- Absorb the spill with an inert material such as vermiculite, sand, or earth.
- Place the absorbed material into a suitable, labeled container for chemical waste.
- Clean the spill area thoroughly.

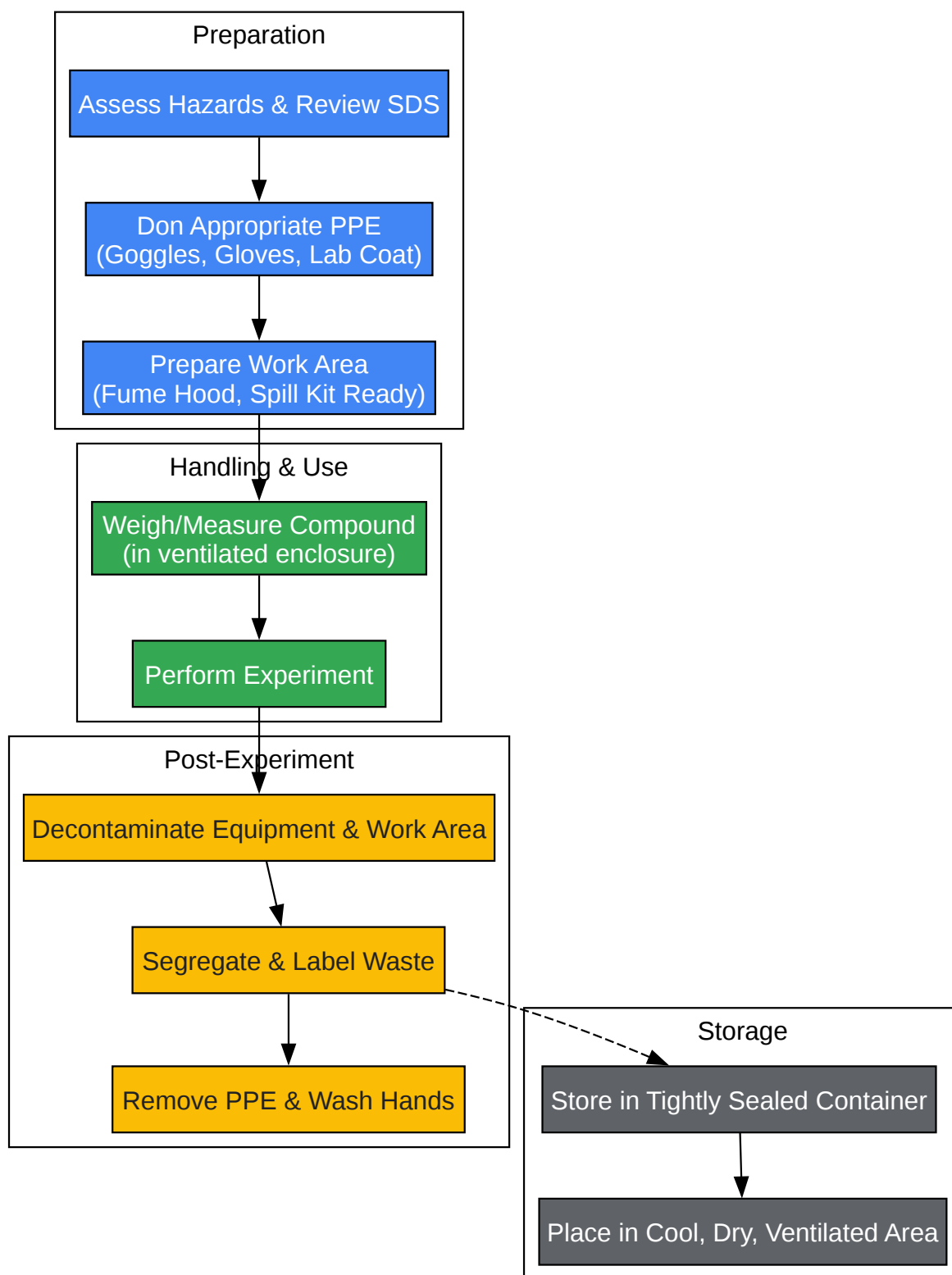
- Avoid runoff into storm sewers and ditches.

Waste Disposal:

- Dispose of **citraconimide** waste in accordance with all local, state, and federal regulations.
This material should be handled as hazardous waste.

Visual Guides

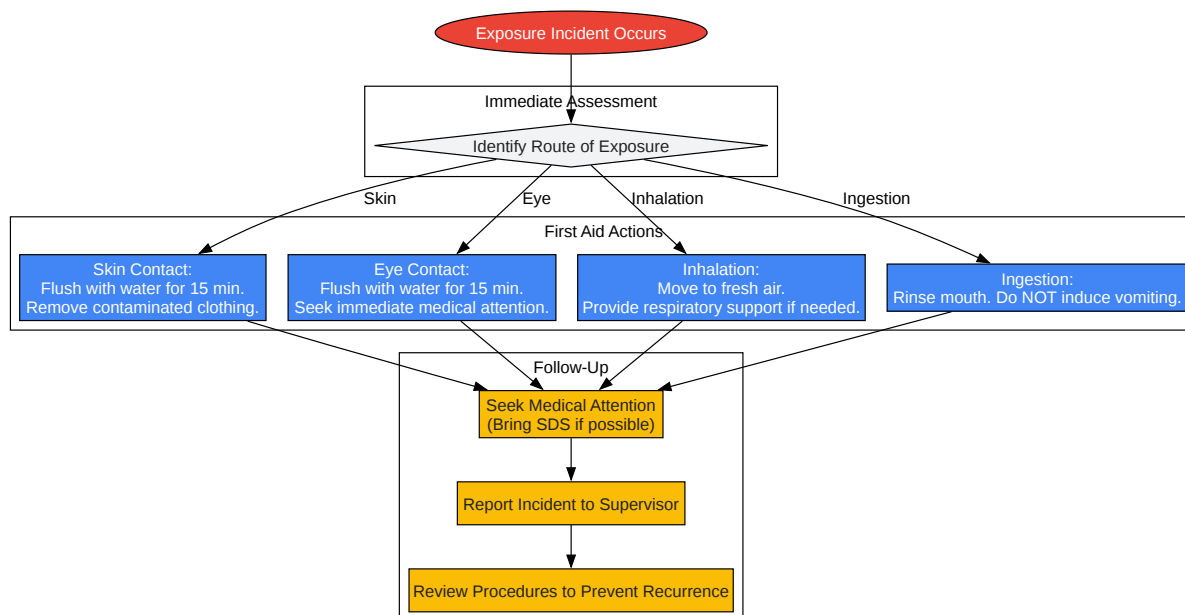
Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **citraconimide**.

Logical Relationship for Exposure Response



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Caption: Decision-making workflow for **citraconimide** exposure response.

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References

- 1. Citraconimide | C₅H₅NO₂ | CID 95941 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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